

# Troubleshooting inconsistent MIC results for Eravacycline dihydrochloride

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## Compound of Interest

Compound Name: *Eravacycline dihydrochloride*

Cat. No.: *B560568*

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## Technical Support Center: Eravacycline Dihydrochloride

This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals encountering inconsistent Minimum Inhibitory Concentration (MIC) results for **Eravacycline dihydrochloride**.

## Troubleshooting Guide

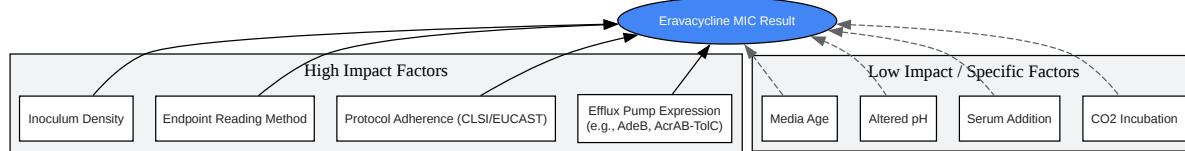
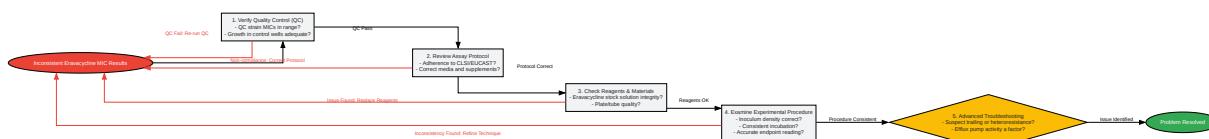
Inconsistent MIC results for Eravacycline can arise from various factors. This guide provides a systematic approach to identify and resolve common issues.

**Question:** We are observing significant well-to-well and experiment-to-experiment variability in our Eravacycline MIC assays. Where should we start troubleshooting?

**Answer:**

Start by systematically evaluating the core components of your experimental setup. Eravacycline is generally stable under standard testing conditions, so deviations often point to procedural inconsistencies.<sup>[1]</sup>

Troubleshooting Workflow



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## References

- 1. In Vitro Susceptibility Testing of Eravacycline Is Unaffected by Medium Age and Nonstandard Assay Parameters - PMC [pmc.ncbi.nlm.nih.gov]
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